

# Application Notes and Protocols: Synthesis of 4-Fluoro-2-nitrobenzoic Acid

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## Compound of Interest

Compound Name: 4-Fluoro-2-nitrobenzoic acid

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## Introduction

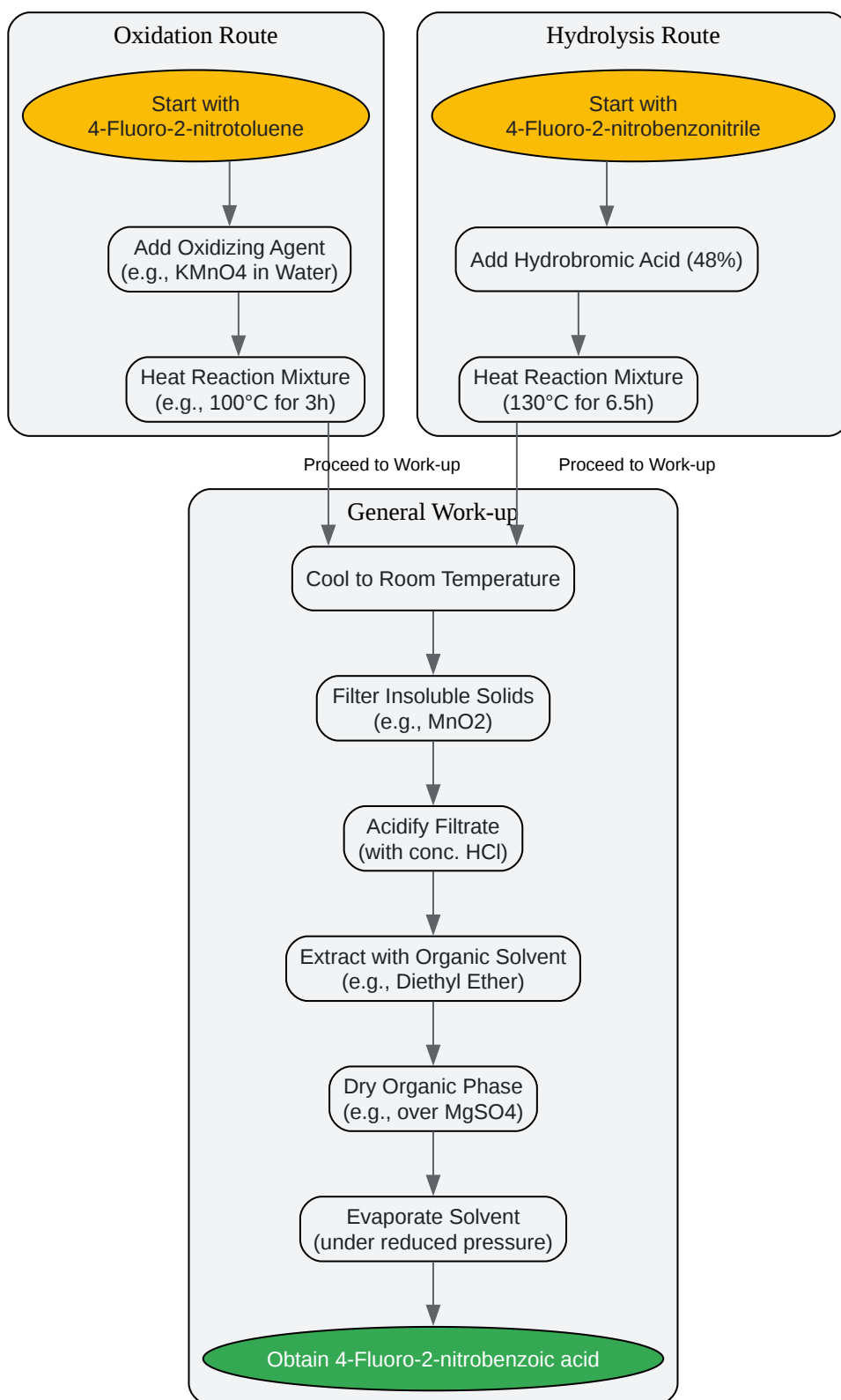
**4-Fluoro-2-nitrobenzoic acid** is a valuable building block in organic synthesis, particularly in the preparation of various heterocyclic compounds and as an intermediate in the development of pharmaceutical agents. Its functional groups—a carboxylic acid, a nitro group, and a fluorine atom—provide multiple reaction sites for diverse chemical transformations. This document provides detailed experimental protocols for the synthesis of **4-fluoro-2-nitrobenzoic acid**, primarily focusing on the oxidation of 4-fluoro-2-nitrotoluene and the hydrolysis of 4-fluoro-2-nitrobenzonitrile.

## Data Presentation

The following table summarizes the quantitative data from different reported methods for the synthesis of **4-Fluoro-2-nitrobenzoic acid**.

Starting Material	Oxidizing /Hydrolyzing Agent(s)	Solvent	Reaction Temperature (°C)	Reaction Time (h)	Yield (%)	Reference
4-Fluoro-2-nitrotoluene	Potassium Permanganate (KMnO4)	Water	100	3	34	[1]
4-Fluoro-2-nitro-benzonitrile	Hydrobromic Acid (HBr, 48%)	Water	130	6.5	81	[1]
2-Fluoro-4-nitrotoluene	Potassium Permanganate (KMnO4) / Tetrabutylammonium bromide	1N NaOH	95	12	73.7	[2]
2-Fluoro-4-nitrotoluene	Chromium(VI) oxide / Periodic acid	Acetonitrile	Exothermic	1	81	[2][3]

## Experimental Workflow



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